

# Synonyms for 1-Pyrenamine (e.g., 1-aminopyrene, 3-aminopyrene)

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## Compound of Interest

Compound Name: 1-Pyrenamin

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## An In-Depth Technical Guide to 1-Pyrenamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-Pyrenamine**, a versatile aromatic amine with significant applications in research and development. It covers its nomenclature, physicochemical properties, detailed experimental protocols for its synthesis and purification, and key applications.

## Nomenclature and Synonyms

**1-Pyrenamine** is known by a variety of names in scientific literature and commercial catalogs. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing. The systematic IUPAC name for this compound is pyren-1-amine.[\[1\]](#)

Commonly used synonyms include:

- 1-Aminopyrene[\[1\]](#)
- 3-Aminopyrene[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **1-PYRENAMINE**[\[1\]](#)
- Pyren-1-ylamine[\[1\]](#)

- alpha-Aminopyrene[\[1\]](#)
- Pyrene, amino-[[3](#)][[4](#)]
- Aminopyrene[\[3\]](#)
- Pyrenamine[\[1\]](#)

Key identification numbers are:

- CAS Number: 1606-67-3[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)
- EC Number: 216-521-3[\[8\]](#)
- UNII: LUW9EO1681[\[8\]](#)

## Physicochemical Properties

The properties of **1-Pyrenamine** are critical for its application in experimental settings. It typically appears as colorless crystals or a yellow to green powder.[\[1\]](#)[\[2\]](#)[\[8\]](#) A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Formula	C <sub>16</sub> H <sub>11</sub> N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	217.27 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	115-118 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
Boiling Point	728.87 K (~455.72 °C) (Joback Method)	<a href="#">[3]</a>
Water Solubility	Insoluble (0.576 mg/L at 25 °C)	<a href="#">[9]</a> <a href="#">[10]</a>
logP (Octanol/Water)	4.166 - 4.31	<a href="#">[1]</a> <a href="#">[3]</a>
pKa	2.91 (in 50% aqueous EtOH)	<a href="#">[9]</a>
Appearance	Colorless crystals; Yellow to green powder	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>

# Experimental Protocols

Detailed and reliable experimental procedures are essential for obtaining high-purity **1-Pyrenamine** for research and development.

A common and effective method for synthesizing 1-Aminopyrene is through the reduction of its nitro precursor, 1-Nitropyrene.

Materials and Reagents:

- 1-Nitropyrene
- 10% Palladium on Carbon (Pd/C)
- Ethanol
- Tetrahydrofuran (THF)
- Hydrazine monohydrate
- Nitrogen gas supply
- Standard reflux apparatus (three-neck round-bottomed flask, condenser, stirring bar)

Procedure:

- Set up a 250-mL three-neck round-bottomed flask with a magnetic stirring bar, a reflux condenser, and a nitrogen inlet.
- Under a nitrogen atmosphere, add 12.4 g (50 mmol) of 1-Nitropyrene and 0.15 g of 10% Pd/C to the flask.
- Add 80 mL of ethanol and 40 mL of THF to dissolve/suspend the reactants.
- Heat the suspension to reflux.
- Once refluxing, slowly add 6.5 mL of hydrazine monohydrate to the mixture.

- Continue stirring the solution at reflux temperature until the reaction is complete (reaction progress can be monitored by Thin Layer Chromatography).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the Pd/C catalyst.
- Remove the solvents (ethanol and THF) from the filtrate under reduced pressure (rotary evaporation) to yield the crude 1-Aminopyrene product.
- Proceed with purification as described below.

(Protocol adapted from a documented synthesis procedure.[\[11\]](#))

To achieve high purity, suitable for applications such as fluorescence studies or pharmaceutical synthesis, the crude product should be purified. Crystallization from hexane is a standard and effective method.[\[9\]](#)

#### Materials and Reagents:

- Crude 1-Aminopyrene
- Hexane
- Erlenmeyer flask
- Heating source (hot plate)
- Filtration apparatus (Büchner funnel, filter paper)

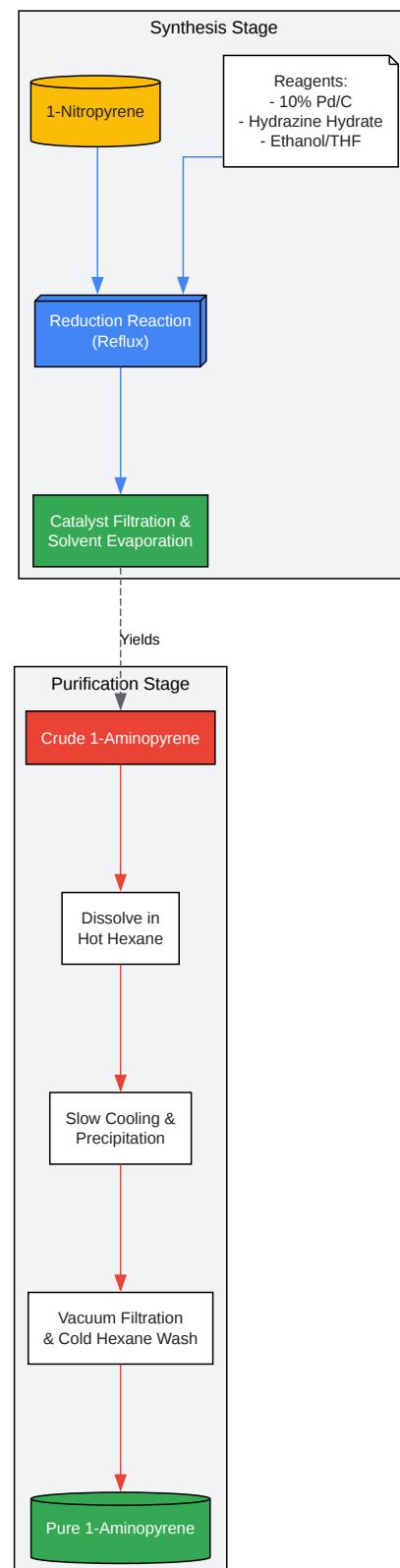
#### Procedure:

- Transfer the crude 1-Aminopyrene solid to an Erlenmeyer flask.
- Add a minimal amount of hot hexane to dissolve the solid completely. Ensure the hexane is near its boiling point to maximize solubility.

- Once fully dissolved, remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling encourages the formation of larger, purer crystals.
- For maximum yield, place the flask in an ice bath or refrigerator to further decrease the solubility of the product.
- Collect the resulting crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold hexane to remove any remaining impurities.
- Dry the purified crystals under vacuum to remove residual solvent. The final product should be yellow needles with a melting point of 117-118 °C.[1]

## Experimental Workflow Visualization

The following diagram illustrates the logical flow from the starting material to the final, purified product.



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Caption: Workflow for the synthesis and purification of 1-Aminopyrene.

## Core Applications

**1-Pyrenamine** is a valuable compound in several scientific fields due to its unique fluorescent properties and reactive amine group.

- Fluorescent Probes and Biosensors: It serves as a foundational molecule for creating fluorescent probes used in biological imaging to monitor cellular processes in real-time.[2]
- Organic Synthesis: The primary amine group makes it a versatile precursor for synthesizing more complex molecules, including other fluorescent probes like 1-Azidopyrene and N-(1-Pyrene)iodoacetamide.[10]
- Pharmaceutical Development: It is used in the synthesis of pharmaceutical intermediates, contributing to the development of new therapeutic drugs.[2]
- Materials Science: 1-Aminopyrene can be integrated into metal-organic frameworks (MOFs) to create efficient photocatalytic systems. It is also incorporated into polymer formulations to enhance their thermal stability and mechanical properties.[2]
- Analytical and Environmental Chemistry: It is employed as a reagent in analytical techniques like spectrophotometry and in methods for detecting polycyclic aromatic hydrocarbons (PAHs) in environmental samples.[2]

## Safety and Handling

1-Aminopyrene is classified as harmful if swallowed (Acute Toxicity 4, Oral) and may cause skin irritation.[1]

- Handling: Use with adequate ventilation, preferably in a chemical fume hood. Minimize dust generation. Avoid contact with skin, eyes, and clothing by wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[12][13]
- Storage: Store in a tightly closed container in a cool, dry place, away from strong oxidizing agents.[9][13]
- Spills: In case of a spill, sweep up the solid material, avoiding dust creation, and place it into a suitable container for disposal.[12]

- First Aid: If swallowed, rinse the mouth and seek immediate medical attention.[10][13] If inhaled, move to fresh air.[12] In case of skin or eye contact, rinse thoroughly with water.[13]

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